

1,9-Caryolanediol 9-acetate CAS number 155488-34-9 properties

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Compound of Interest

Compound Name: 1,9-Caryolanediol 9-acetate

Cat. No.: B1149139

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1,9-Caryolanediol 9-acetate: An In-Depth Technical Overview

CAS Number: 155488-34-9 Molecular Formula: $C_{17}H_{28}O_3$ Molecular Weight: 280.4 g/mol

This technical guide provides a comprehensive overview of the current scientific understanding of **1,9-Caryolanediol 9-acetate**, a sesquiterpenoid derivative belonging to the caryophyllane class. Due to the limited availability of public domain data, this document summarizes the foundational chemical information and places the compound within the broader context of related caryophyllane sesquiterpenoids, highlighting potential areas for future research and development.

Physicochemical Properties

Currently, detailed experimental data on the physicochemical properties of **1,9-Caryolanediol 9-acetate** are not extensively reported in peer-reviewed literature. The information available is primarily from chemical supplier databases.

Table 1: Physicochemical Data for **1,9-Caryolanediol 9-acetate**

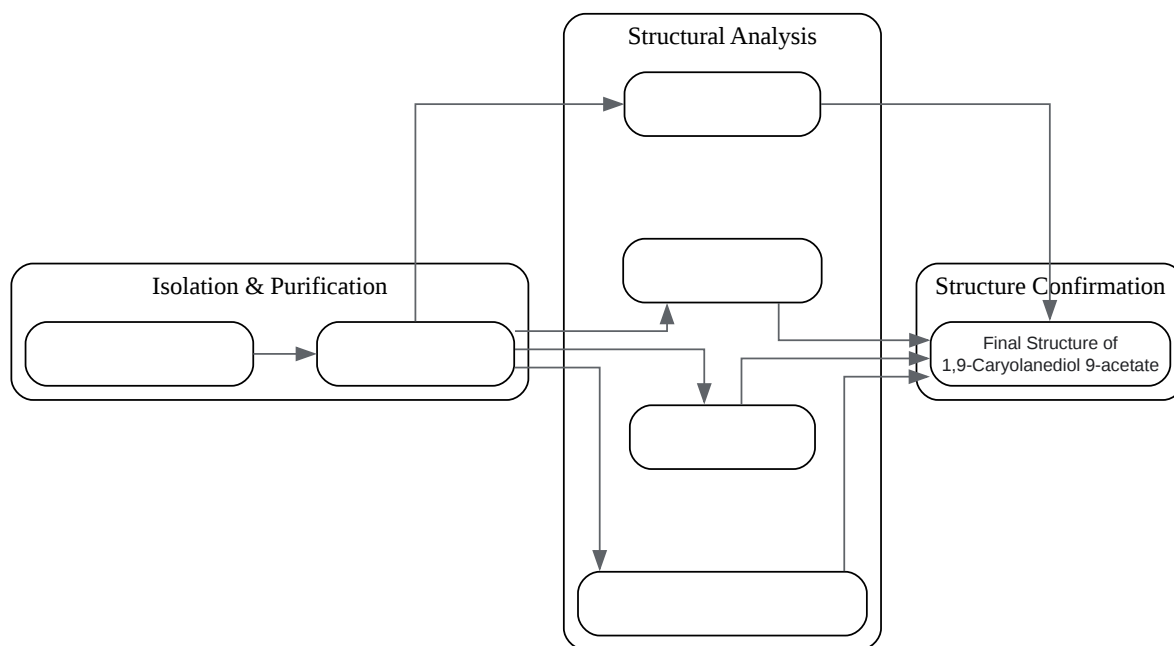
Property	Value	Source
CAS Number	155488-34-9	Chemical Supplier Databases
Molecular Formula	C ₁₇ H ₂₈ O ₃	Chemical Supplier Databases
Molecular Weight	280.4 g/mol	Calculated
Physical Description	Powder	BioCrick[1]
Purity	>98%	BioCrick[1]
Storage Temperature	-20°C	Immunomart[2]

Spectroscopic Data

Detailed, experimentally-derived spectroscopic data such as ¹H NMR, ¹³C NMR, Mass Spectrometry (MS), and Infrared (IR) spectra for **1,9-Caryolanediol 9-acetate** are not currently available in the public scientific literature. The structural elucidation of this compound would rely on a combination of these techniques.

Hypothetical Experimental Workflow for Structural Elucidation:

To fully characterize **1,9-Caryolanediol 9-acetate**, a standard set of spectroscopic and spectrometric analyses would be required. The following workflow outlines the typical experimental protocol.



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Caption: A generalized workflow for the isolation, purification, and structural elucidation of a natural product like **1,9-Caryolanediol 9-acetate**.

Synthesis and Natural Occurrence

Detailed synthetic pathways or specific protocols for the laboratory synthesis of **1,9-Caryolanediol 9-acetate** are not described in the available literature.

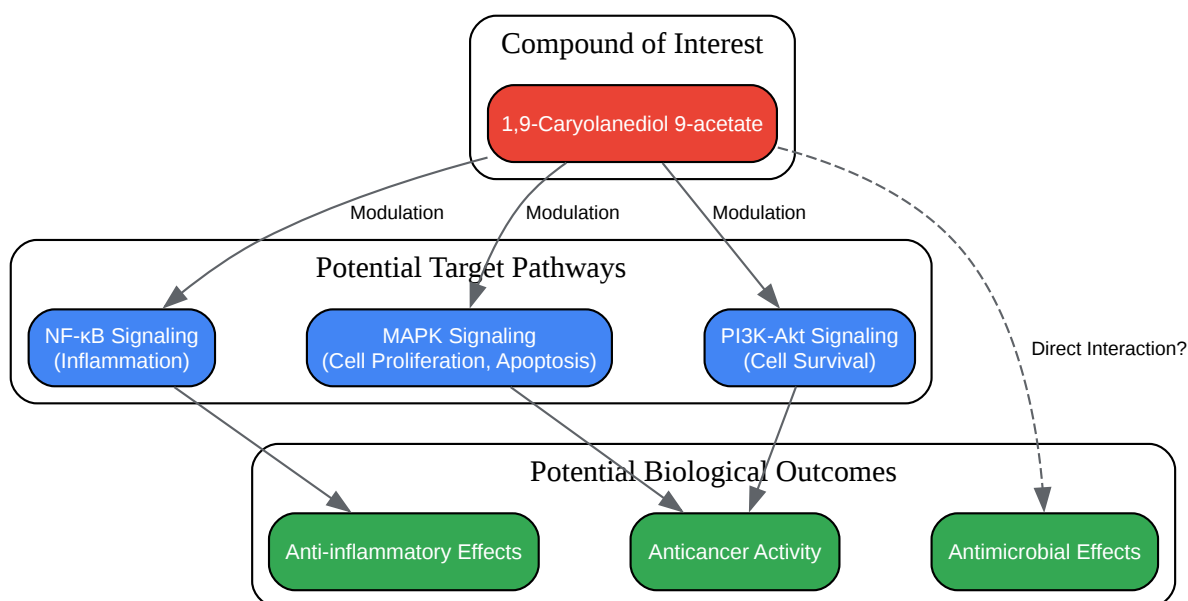
Based on its caryophyllane skeleton, it is plausible that **1,9-Caryolanediol 9-acetate** is a naturally occurring compound. Caryophyllane sesquiterpenoids are widely distributed in the plant kingdom and have also been isolated from marine organisms and fungi. Further phytochemical investigations of these sources may reveal the natural origins of this compound.

Biological Activity and Potential Applications

While there is no specific biological activity data for **1,9-Caryolanediol 9-acetate**, the broader class of caryophyllane sesquiterpenoids is known for a range of pharmacological effects. These include anti-inflammatory, antimicrobial, and anticancer activities. The presence of the acetate functional group may influence the compound's lipophilicity and bioavailability, potentially modulating its biological effects compared to the parent diol.

Potential Signaling Pathways for Investigation:

Given the known activities of related compounds, future research into the biological effects of **1,9-Caryolanediol 9-acetate** could explore its interaction with key inflammatory and cell signaling pathways.



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Caption: Hypothetical signaling pathways that could be investigated for the biological activity of **1,9-Caryolanediol 9-acetate** based on related compounds.

Experimental Protocols

As no specific experimental studies on **1,9-Caryolanediol 9-acetate** have been published, detailed protocols cannot be provided. However, standard methodologies for investigating similar natural products would be applicable.

General Protocol for In Vitro Anti-inflammatory Assay (LPS-stimulated Macrophages):

- **Cell Culture:** Culture murine macrophage cell line (e.g., RAW 264.7) in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ incubator.
- **Cell Seeding:** Seed cells in a 96-well plate at a density of 5 x 10⁴ cells/well and allow to adhere overnight.
- **Treatment:** Pre-treat cells with varying concentrations of **1,9-Caryolanediol 9-acetate** (dissolved in DMSO, final concentration ≤0.1%) for 1 hour.
- **Stimulation:** Stimulate the cells with lipopolysaccharide (LPS; 1 µg/mL) for 24 hours to induce an inflammatory response.
- **Nitric Oxide (NO) Assay:** Measure the production of nitric oxide in the culture supernatant using the Griess reagent.
- **Cytotoxicity Assay:** Assess cell viability using an MTT or similar assay to rule out cytotoxic effects.
- **Data Analysis:** Calculate the IC₅₀ value for the inhibition of NO production.

Conclusion and Future Directions

1,9-Caryolanediol 9-acetate is a caryophyllane sesquiterpenoid for which there is currently a significant lack of publicly available scientific data. While its basic chemical identity is established, its physicochemical properties, spectroscopic characteristics, natural sources, and biological activities remain to be elucidated.

Future research should focus on:

- Isolation and Characterization: Isolation from natural sources or chemical synthesis followed by full spectroscopic characterization (NMR, MS, IR).
- Biological Screening: Evaluation of its anti-inflammatory, antimicrobial, and cytotoxic properties.
- Mechanism of Action Studies: Investigation of its effects on relevant cellular signaling pathways to understand its mode of action.

The information presented in this guide serves as a foundational starting point for researchers and drug development professionals interested in this potentially bioactive molecule.

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References

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